Synthesis protocol for novel compounds using 2-Chloro-5-fluorobenzylamine

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Compound of Interest	
Compound Name:	*2-Chloro-5-fluorobenzylamine*
CAS No.:	*202522-23-4*
Cat. No.:	*B1591100*

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Executive Summary: The Strategic Value of 2-Chloro-5-fluorobenzylamine

In modern medicinal chemistry, **2-Chloro-5-fluorobenzylamine** (CAS: 202522-23-4) represents a "privileged fragment" due to its bifunctional nature. It offers a primary amine for rapid scaffold attachment and a halogenated aromatic core that modulates physicochemical properties.

- Metabolic Stability: The fluorine atom at the C5 position blocks metabolic oxidation (P450 metabolism) at a typically reactive site, extending the half-life of the final drug candidate.
- Orthogonal Reactivity: The C2-Chlorine atom provides a "silent handle." It remains inert during standard amine couplings (amide bond formation, reductive amination) but can be activated later for metal-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig), allowing for late-stage diversification.

This guide details three validated protocols to incorporate this building block into novel heterocyclic scaffolds, specifically targeting kinase inhibitor and GPCR ligand synthesis.

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Safety & Handling Protocol

Hazard Class: Corrosive (Skin Corr.[1] 1C). Storage: 2-8°C, under inert atmosphere (Argon/Nitrogen).

Parameter	Specification	Precaution
Physical State	Colorless to light yellow liquid	Use glass syringes; avoid plastic if prolonged contact expected.
Reactivity	Nucleophilic amine; Aryl chloride	Incompatible with strong oxidizing agents and acid chlorides (unless controlled).
PPE	Nitrile gloves (double gloved), Face shield	Work strictly within a fume hood.

Module A: Reductive Amination (Secondary Amine Synthesis)

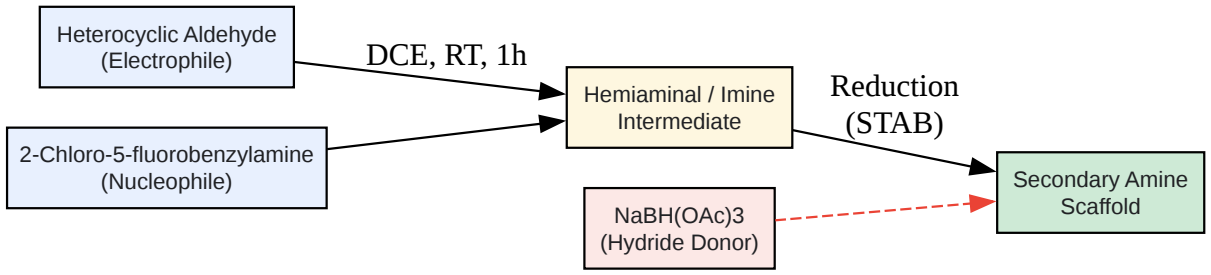
Objective: Link **2-Chloro-5-fluorobenzylamine** to a heterocyclic aldehyde (e.g., a pyrazole or pyridine core) to form a flexible secondary amine linker. This is a common motif in kinase inhibitors (e.g., similar to the linker in Pexidartinib).

Mechanism & Rationale

We utilize Sodium Triacetoxyborohydride (STAB) as the reducing agent. Unlike $NaBH_4$, STAB is mild and does not reduce the aldehyde/ketone before imine formation. It also tolerates the aryl chloride and fluorine moieties on the benzylamine.

Workflow Diagram:

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Figure 1: Step-wise reductive amination workflow ensuring selective mono-alkylation.

Experimental Protocol

- Imine Formation:
  - Charge a dry reaction vial with Heterocyclic Aldehyde (1.0 equiv) and 1,2-Dichloroethane (DCE) (0.2 M concentration).
  - Add **2-Chloro-5-fluorobenzylamine** (1.1 equiv).[1]
  - Optional: Add Acetic Acid (1.0 equiv) if the aldehyde is electron-rich (unreactive).
  - Stir at Room Temperature (RT) for 30–60 minutes. Checkpoint: Solution often turns slightly cloudy or changes color (yellowing) as water is generated.
- Reduction:
  - Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv) in one portion.
  - Stir at RT for 4–16 hours under Nitrogen.
  - Monitoring: TLC or LCMS should show disappearance of the imine (M+160 mass shift from aldehyde).
- Workup:
  - Quench with saturated aqueous $NaHCO_3$ (gas evolution will occur).

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- Extract with Dichloromethane (DCM) x3.
- Wash combined organics with Brine, dry over Na_2SO_4, and concentrate.

- Purification:
  - Flash Column Chromatography (Hexane/EtOAc or DCM/MeOH).
  - Note: The secondary amine product is basic; adding 1% Triethylamine to the eluent reduces streaking.

Module B: Amide Coupling (Rigid Linker Synthesis)

Objective: Synthesize a benzamide derivative. This creates a rigid linker often found in GPCR antagonists.

Experimental Protocol

- Activation:
  - Dissolve the Carboxylic Acid Core (1.0 equiv) in anhydrous DMF.
  - Add HATU (1.2 equiv) and DIPEA (Hunig's Base, 3.0 equiv).
  - Stir for 5 minutes to form the activated ester.
- Coupling:
  - Add **2-Chloro-5-fluorobenzylamine** (1.1 equiv) dropwise.
  - Stir at RT for 2–4 hours.
- Validation (Self-Validating Step):
  - LCMS: Look for the characteristic Chlorine isotope pattern (M and M+2 peaks in a 3:1 ratio).
  - NMR: The amide proton (NH) typically appears as a triplet (or broad singlet) around 8.5–9.0 ppm.

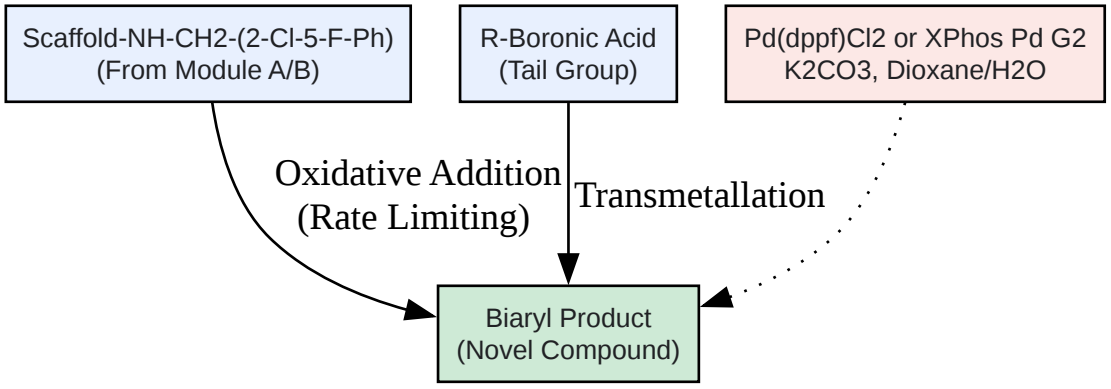
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Module C: Late-Stage Diversification (The "Novel" Step)

Objective: Utilize the "silent" Chlorine atom at the 2-position to append a tail group after the amine has been attached to the core. This is difficult due to the steric hindrance of the ortho-substituent and the lower reactivity of aryl chlorides, but achievable with modern catalysis.

Reaction: Suzuki-Miyaura Cross-Coupling.

Workflow Diagram:



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Figure 2: Late-stage functionalization of the aryl chloride handle.

Experimental Protocol

- Setup:
  - In a microwave vial, combine the Chlorinated Scaffold (from Module A/B, 1.0 equiv), Boronic Acid (1.5 equiv), and K_2CO_3 (3.0 equiv).
- Catalyst:
  - Add $Pd(dppf)Cl_2 \cdot DCM$ (5 mol%) or XPhos Pd G2 (for difficult substrates).
  - Solvent: 1,4-Dioxane/Water (4:1 ratio). Degas with Argon for 5 minutes.

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- Reaction:
  - Heat to 90–100°C for 12 hours (thermal) or 120°C for 30 min (Microwave).
- Why this works: The fluorine at C5 is meta to the chlorine and does not significantly deactivate the oxidative addition step, allowing the Pd to insert into the C-Cl bond despite the steric bulk of the ortho-aminomethyl group.

Analytical Data Summary

When characterizing compounds derived from **2-Chloro-5-fluorobenzylamine**, use the following expected signals to validate structure.

Technique	Expected Signal	Interpretation
1H NMR	~4.4 ppm (Doublet, 2H)	Benzylic CH_2 protons (coupled to NH).
1H NMR	~7.0–7.5 ppm (Multiplet)	Aromatic protons. Look for distinct splitting due to ^{19}F-H coupling (J ≈ 8–10 Hz).
13C NMR	~160–164 ppm (Doublet)	C-F carbon (Large coupling constant, J_CF ≈ 245 Hz).
MS (ESI)	M / M+2 (3:1 ratio)	Characteristic Chlorine isotope pattern.

References

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